

# 1-Bromo-3,3-dimethylbutane safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: **1-Bromo-3,3-dimethylbutane**

Cat. No.: **B154914**

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An In-depth Technical Guide to the Safety Data Sheet for **1-Bromo-3,3-dimethylbutane**

This technical guide provides a comprehensive overview of the safety, handling, and emergency procedures for **1-Bromo-3,3-dimethylbutane** (CAS No. 1647-23-0), compiled for researchers, scientists, and drug development professionals. The information is synthesized from multiple safety data sheets to ensure a thorough understanding of the compound's properties and associated hazards.

## Physical and Chemical Properties

**1-Bromo-3,3-dimethylbutane** is a colorless to pale yellow liquid.<sup>[1]</sup> It is a branched alkyl halide recognized for its utility as a versatile intermediate in organic synthesis.<sup>[2]</sup> Its bulky neopentyl structure often favors substitution reactions over elimination.<sup>[2]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Br	[3][4][5]
Molecular Weight	165.07 g/mol	[3][4]
CAS Number	1647-23-0	[3][4][5]
Appearance	Colorless to Almost colorless clear liquid	[1][3]
Odor	Characteristic / Strong	[6][7]
Boiling Point	138.0 °C at 760 mmHg	[5]
Melting Point	Not Available	[5]
Flash Point	33.1 °C	[5]
Density	1.2 g/cm <sup>3</sup>	[5]
Vapor Pressure	8.5 mmHg at 25°C	[5]
Solubility	Slightly soluble in water.	[8][9]

## Hazard Identification and Classification

**1-Bromo-3,3-dimethylbutane** is classified as a hazardous substance.[1] It is a highly flammable liquid and vapor that can form explosive mixtures with air.[8][10] Vapors are heavier than air and may travel to an ignition source and flash back.[11]

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[4]</a> <a href="#">[10]</a>
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation <a href="#">[4]</a> <a href="#">[10]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation <a href="#">[4]</a> <a href="#">[10]</a>

Signal Word:Danger[\[4\]](#)[\[10\]](#)

Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)
- Health Hazard (GHS08 - Implied by STOT)

## Toxicological Information

The primary routes of exposure are inhalation, skin contact, and eye contact.

- Acute Effects: Inhalation or contact with the material may irritate or burn the skin and eyes.[\[8\]](#) Breathing the vapor can irritate the nose and throat and may cause dizziness or asphyxiation, particularly in confined areas.[\[8\]](#)[\[11\]](#) Harmful effects may occur if the material is swallowed.[\[1\]](#)[\[10\]](#)
- Chronic Effects: The material may accentuate pre-existing dermatitis.[\[1\]](#) Currently, it has not been tested for its ability to cause cancer or affect reproduction.[\[11\]](#)

Toxicity Data	Value	Species	Source(s)
Intraperitoneal LD50	6150 mg/kg	Rat	<a href="#">[1]</a>
Inhalation LC50	21300 mg/m <sup>3</sup>	Mammal	<a href="#">[1]</a>

## Experimental Protocols and Procedures

While detailed experimental protocols for determining physicochemical and toxicological properties are not provided in standard safety data sheets, they outline critical procedures for safe handling, emergency response, and disposal.

### Spill Response Protocol

In the event of a spill, the following protocol should be initiated immediately:

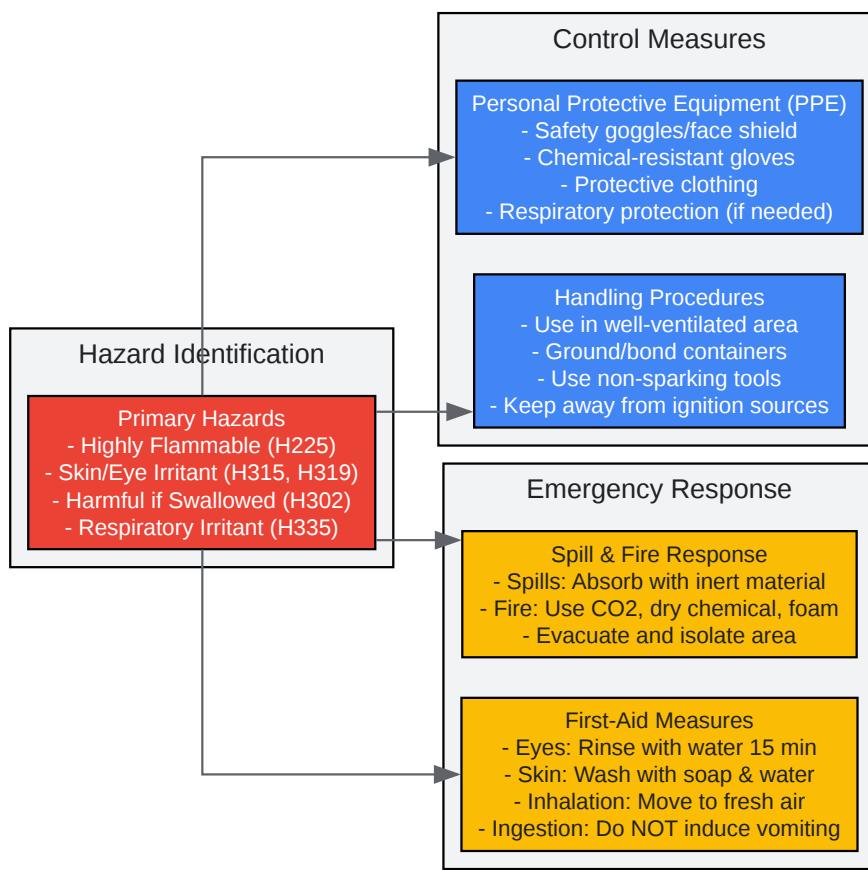
- Evacuate and Isolate: Evacuate all non-essential personnel from the spill area.[\[13\]](#) Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[\[8\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks, open flames, and hot surfaces.[\[8\]](#)[\[11\]](#)[\[13\]](#) All equipment used during cleanup must be grounded.[\[8\]](#)
- Ventilate: Increase ventilation in the affected area.[\[1\]](#)
- Don Personal Protective Equipment (PPE): Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles or a face shield.[\[1\]](#)[\[9\]](#)
- Containment: Prevent the spillage from entering drains, sewers, or waterways.[\[8\]](#)[\[9\]](#) Contain the spill using dry earth, sand, vermiculite, or other non-combustible absorbent material.[\[1\]](#)[\[8\]](#)
- Cleanup: Use clean, non-sparking tools to collect the absorbed material and place it into appropriate, labeled containers for disposal.[\[8\]](#)[\[11\]](#)
- Decontamination: Ventilate and wash the area thoroughly after the cleanup is complete.[\[11\]](#)[\[13\]](#)

### Fire-Fighting Protocol

- Extinguishing Media:
  - Small Fires: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam.[8]
  - Large Fires: Use water spray, fog, or regular foam.[8] Water may be inefficient for extinguishing the fire but can be used to keep fire-exposed containers cool.[11]
- Hazardous Combustion Products: Fire will produce irritating, corrosive, and/or toxic gases, including hydrogen bromide and carbon monoxide.[1][8][11]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[9]
- Special Procedures: If it can be done safely, move undamaged containers away from the fire. [8] Be aware that containers may explode when heated.[8][11]

## Safety and Handling Visualizations

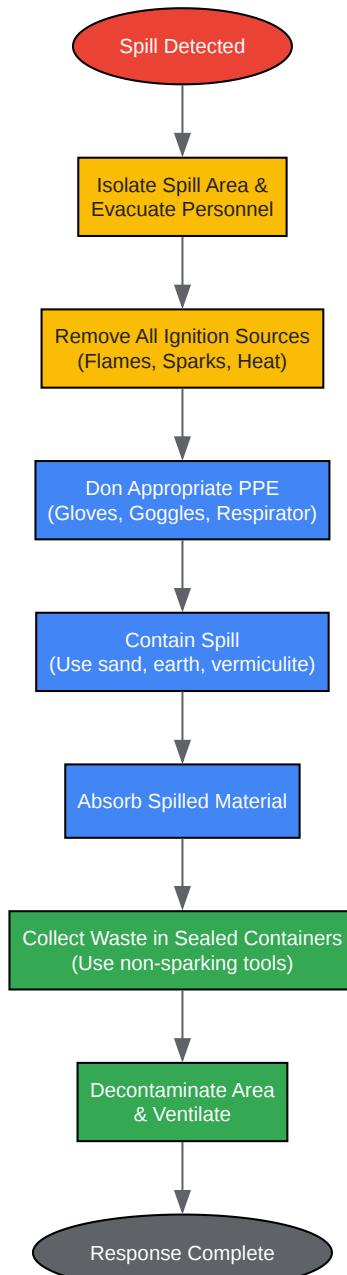
The following diagrams illustrate the logical relationships for safety handling and emergency response workflows.



Workflow for Safe Handling of 1-Bromo-3,3-dimethylbutane

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Caption: Logical workflow from hazard identification to control measures and emergency response.



Emergency Protocol: Chemical Spill Response

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Caption: Step-by-step workflow for responding to a **1-Bromo-3,3-dimethylbutane** spill.

## Handling, Storage, and Personal Protection

### Handling

- Handle in a well-ventilated place.[9]

- Avoid all personal contact, including inhalation.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][9]
- Use non-sparking tools and explosion-proof equipment.[6][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[6][9]
- Do not eat, drink, or smoke in work areas.[6]
- Wash hands thoroughly after handling.[1][6]

## Storage

- Store in original, tightly closed containers in a cool, dry, well-ventilated area.[1][9]
- Store in an approved flammable liquid storage area.[1]
- Protect containers from physical damage and sunlight.[1][6]
- Store away from incompatible materials, such as strong oxidizing and reducing agents, alkali metals, and many amines.[1][8]

## Exposure Controls and Personal Protection

- Engineering Controls: Use local exhaust ventilation to control airborne concentrations.[6][13] Ensure eyewash stations and safety showers are readily available.[7][11]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][11]
- Skin Protection: Wear suitable protective gloves (tested to EN 374) and clothing to prevent skin contact.[6][13]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[6][7]

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